

# commercial suppliers of 3-chloro-N-cyclohexylpropanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	3-chloro-N-cyclohexylpropanamide
Cat. No.:	B1624415

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## Technical Guide: 3-chloro-N-cyclohexylpropanamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **3-chloro-N-cyclohexylpropanamide** (CAS No. 61872-76-2). Despite a comprehensive search of scientific literature and commercial supplier databases, no specific biological activity, detailed experimental protocols for its use in biological systems, or associated signaling pathways have been publicly reported for this compound. The information presented herein is based on data from commercial suppliers and general chemical knowledge.

## Commercial Suppliers and Product Specifications

**3-chloro-N-cyclohexylpropanamide** is available from a number of commercial chemical suppliers. The following table summarizes the product information from a selection of these vendors. Researchers are advised to consult the suppliers directly for the most current data and to request certificates of analysis for specific lot numbers.

Supplier	Product Number	Purity	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Santa Cruz Biotechnology	sc-260377	Not Specified	61872-76-2	C <sub>9</sub> H <sub>16</sub> CINO	189.68
ChemicalBook	CB5486958	>95%	61872-76-2	C <sub>9</sub> H <sub>16</sub> CINO	189.68
ChemBridge	5348774	>95%	61872-76-2	C <sub>9</sub> H <sub>16</sub> CINO	189.68
BLD Pharm	BD141053	>97%	61872-76-2	C <sub>9</sub> H <sub>16</sub> CINO	189.68
ChemWhat	915892	Not Specified	61872-76-2	C <sub>9</sub> H <sub>16</sub> CINO	189.69

## Physicochemical Properties

Property	Value	Source
IUPAC Name	3-chloro-N-cyclohexylpropanamide	PubChem
CAS Number	61872-76-2	Multiple Suppliers
Molecular Formula	C <sub>9</sub> H <sub>16</sub> CINO	Multiple Suppliers
Molecular Weight	189.68 g/mol	PubChem
Appearance	White to off-white solid (typical)	General Knowledge
Solubility	Soluble in organic solvents such as DMSO and methanol.	General Knowledge

## Experimental Protocols

As no specific experimental protocols for the biological use of **3-chloro-N-cyclohexylpropanamide** have been identified in the literature, a general synthetic protocol is provided below for illustrative purposes. This represents a common method for the synthesis of N-substituted amides.

## Synthesis of **3-chloro-N-cyclohexylpropanamide**

This procedure describes the acylation of cyclohexylamine with 3-chloropropionyl chloride.

### Materials:

- Cyclohexylamine
- 3-Chloropropionyl chloride
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Triethylamine (or another non-nucleophilic base)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator

### Procedure:

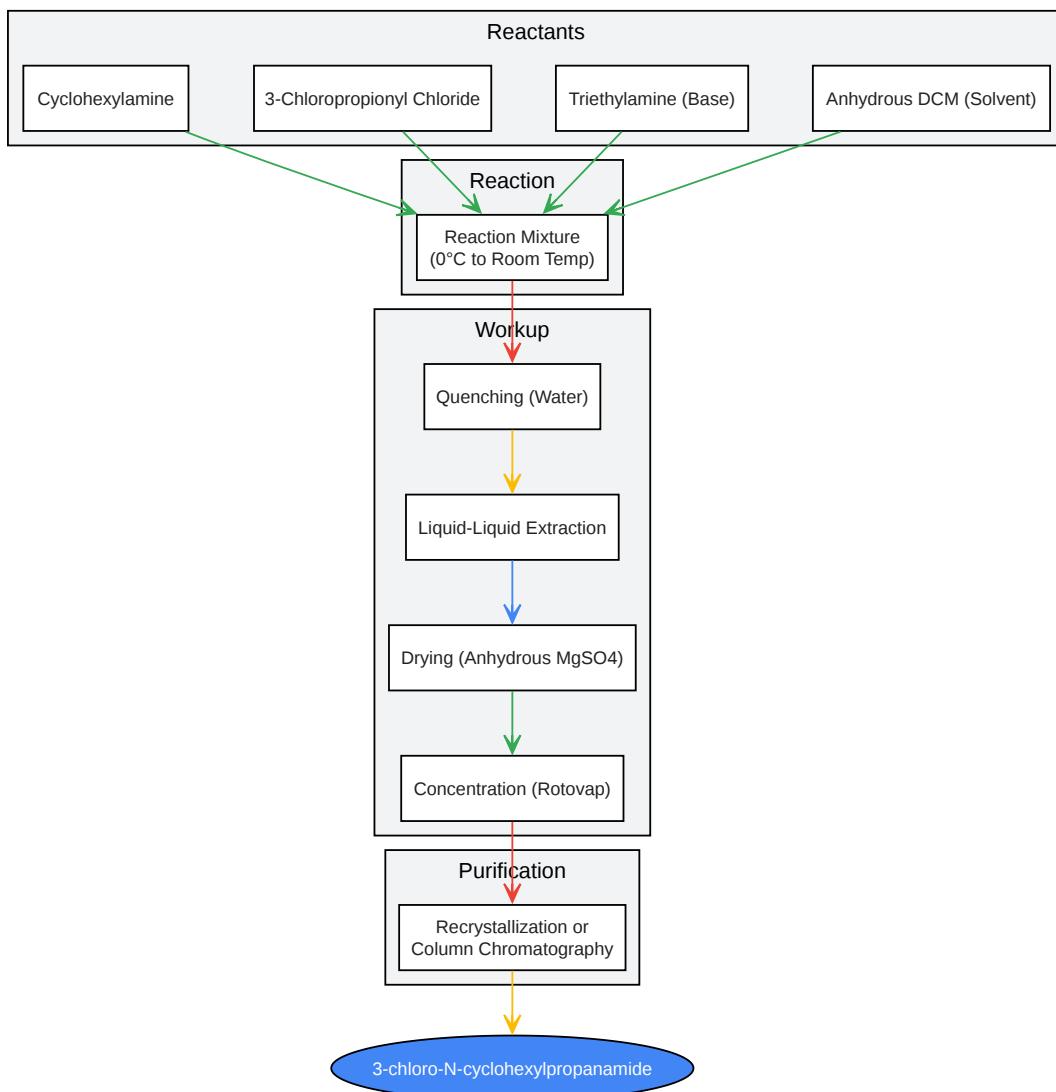
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve cyclohexylamine (1.0 equivalent) in anhydrous dichloromethane. Cool the solution to 0 °C using an ice bath.
- Addition of Base: Add triethylamine (1.1 equivalents) to the solution.
- Addition of Acyl Chloride: Slowly add 3-chloropropionyl chloride (1.05 equivalents) dropwise to the stirred solution, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete (monitored by TLC or LC-MS).

- Workup:
  - Quench the reaction by adding water.
  - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated aqueous sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by column chromatography on silica gel.

## Visualizations

As no signaling pathways involving **3-chloro-N-cyclohexylpropanamide** have been described, a diagram illustrating the general synthesis workflow is provided below.

## General Synthesis Workflow for 3-chloro-N-cyclohexylpropanamide

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Caption: General synthesis workflow for **3-chloro-N-cyclohexylpropanamide**.

## Conclusion

**3-chloro-N-cyclohexylpropanamide** is a commercially available compound with potential for use in various research and development applications, particularly in medicinal chemistry and drug discovery as a building block or fragment. However, there is a notable absence of published data on its biological effects. Researchers interested in this molecule will need to conduct initial screening and characterization studies to determine its biological activity and potential mechanisms of action. This guide serves as a starting point by providing fundamental chemical and supplier information.

- To cite this document: BenchChem. [commercial suppliers of 3-chloro-N-cyclohexylpropanamide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1624415#commercial-suppliers-of-3-chloro-n-cyclohexylpropanamide\]](https://www.benchchem.com/product/b1624415#commercial-suppliers-of-3-chloro-n-cyclohexylpropanamide)

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